

4-(4-Fluoro-3-methylphenyl)butanoic acid structure and formula

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Compound of Interest

Compound Name:	4-(4-Fluoro-3-methylphenyl)butanoic acid
Cat. No.:	B1310011

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Chemical Identity and Structure

4-(4-Fluoro-3-methylphenyl)butanoic acid is a substituted aromatic carboxylic acid. Its structure consists of a butanoic acid chain attached to a phenyl ring, which is further substituted with a fluorine atom and a methyl group at positions 4 and 3, respectively.

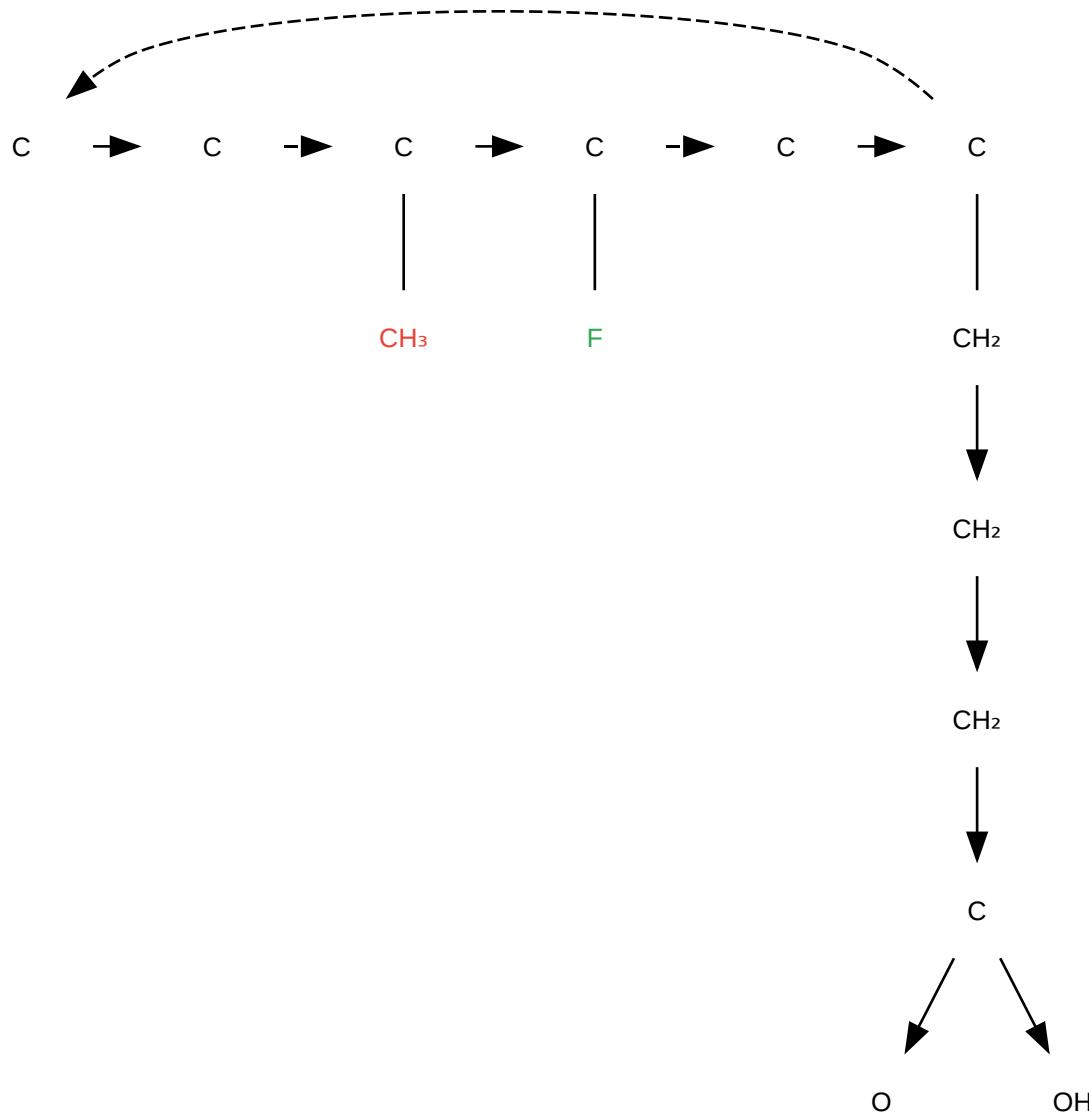
Molecular Formula: C₁₁H₁₃FO₂[\[1\]](#)[\[2\]](#)[\[3\]](#)

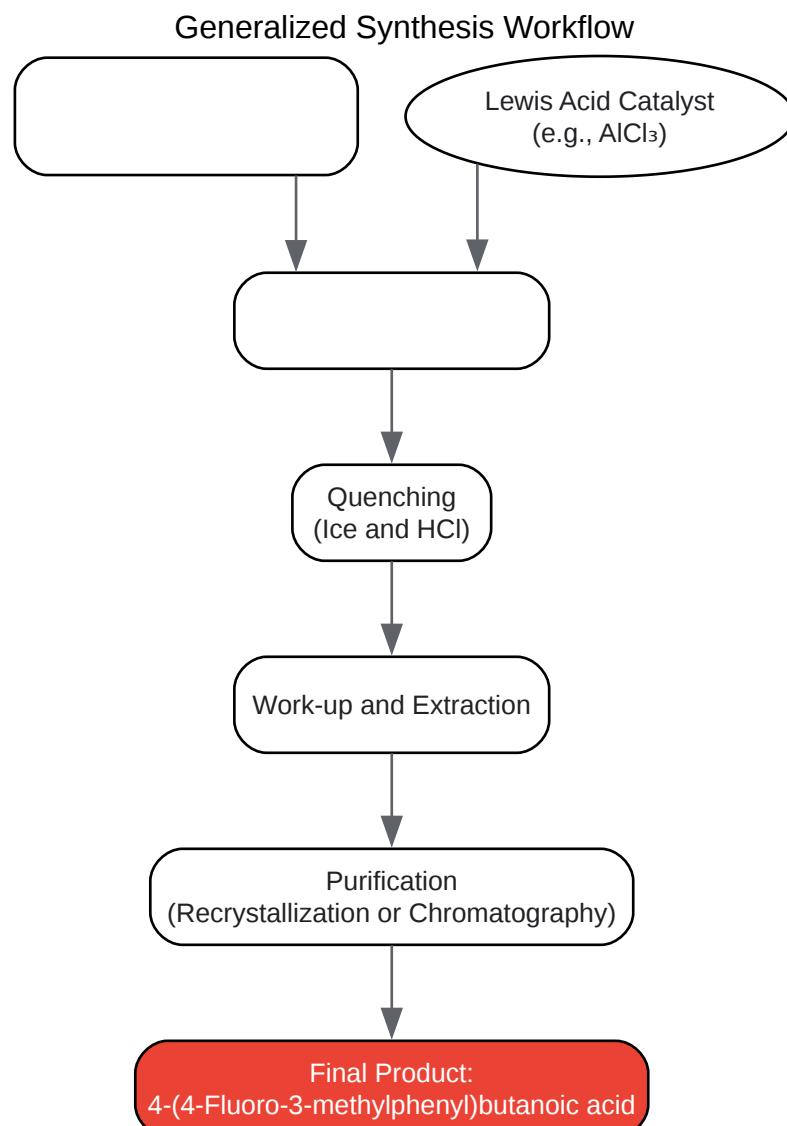
IUPAC Name: **4-(4-fluoro-3-methylphenyl)butanoic acid**[\[1\]](#)[\[2\]](#)

CAS Number: 331-43-1[\[1\]](#)[\[2\]](#)

The chemical structure is visualized in the diagram below.

Chemical Structure of 4-(4-Fluoro-3-methylphenyl)butanoic acid





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References

- 1. fluorochem.co.uk [fluorochem.co.uk]

- 2. 4-(4-Fluoro-3-methylphenyl)butanoic acid | C11H13FO2 | CID 6497072 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 3. 4-(4-FLUORO-3-METHYL-PHENYL)-BUTYRIC ACID | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [4-(4-Fluoro-3-methylphenyl)butanoic acid structure and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1310011#4-4-fluoro-3-methylphenyl-butanoic-acid-structure-and-formula]

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